

# cis-4-Hepten-1-ol-d2 CAS number and supplier

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: *cis-4-Hepten-1-ol-d2*

Cat. No.: *B12374630*

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## Technical Guide: cis-4-Hepten-1-ol-d2

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **cis-4-Hepten-1-ol-d2**, a deuterated analog of the unsaturated alcohol cis-4-Hepten-1-ol. This document covers its chemical identity, potential suppliers, and general synthetic approaches, which are critical for its application in research and drug development. The inclusion of deuterium can significantly alter the pharmacokinetic properties of a molecule, making its deuterated version a valuable tool in metabolic studies and as a potential therapeutic agent.

## Chemical Identity and Data

While a specific CAS number for **cis-4-Hepten-1-ol-d2** is not readily available in major chemical databases, it is often referenced by the CAS number of its non-deuterated parent compound. One known supplier, Alfa Chemistry, lists the compound as "4Z-Hepten-4,5-d2-1-ol".<sup>[1]</sup> It is crucial to distinguish this alcohol from the aldehyde, cis-4-Heptenal-d2, which has the CAS number 1335436-36-6.

Below is a summary of the available quantitative data for both the deuterated and non-deuterated forms of cis-4-Hepten-1-ol.

Table 1: Chemical Data for cis-4-Hepten-1-ol and its Deuterated Analog

Property	cis-4-Hepten-1-ol	cis-4-Hepten-1-ol-d2 (4Z-Hepten-4,5-d2-1-ol)
CAS Number	6191-71-5[2][3][4]	Not explicitly assigned
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O[5]	C <sub>7</sub> H <sub>12</sub> D <sub>2</sub> O
Molecular Weight	114.19 g/mol [4][5]	Approx. 116.20 g/mol
Appearance	Colorless to almost colorless clear liquid[5]	No data available
Boiling Point	78 °C @ 23 mmHg[3]	No data available
Density	0.850 g/mL at 20 °C[3]	No data available
Refractive Index	n <sub>20</sub> /D 1.445[3]	No data available

## Suppliers

Identifying a reliable supplier is key to sourcing **cis-4-Hepten-1-ol-d2** for research purposes.

Table 2: Known and Potential Suppliers of **cis-4-Hepten-1-ol-d2**

Supplier	Product Name	Availability	Notes
Alfa Chemistry	4Z-Hepten-4,5-d2-1-ol[1]	In stock	Direct supplier of the deuterated alcohol.
Custom Synthesis Providers	cis-4-Hepten-1-ol-d2	By request	Several companies, such as BOC Sciences[6][7] and ARMAR Isotopes[8], offer custom synthesis of deuterated compounds and may be able to produce cis-4-Hepten-1-ol-d2 upon request.

# Experimental Protocols: General Synthesis of Deuterated Unsaturated Alcohols

A specific experimental protocol for the synthesis of **cis-4-Hepten-1-ol-d<sub>2</sub>** is not publicly available. However, a general approach for the deuteration of unsaturated alcohols can be adapted from established methods in the literature. One common strategy involves the reduction of a corresponding deuterated aldehyde or ketone.

## General Protocol: Reductive Deuteration of an $\alpha,\beta$ -Unsaturated Carbonyl

This method involves the use of a deuterated reducing agent to introduce deuterium atoms at specific positions.

### Materials:

- cis-4-Heptenal (or a suitable precursor)
- Deuterated reducing agent (e.g., Sodium borodeuteride - NaBD<sub>4</sub>)
- Anhydrous solvent (e.g., Methanol-d<sub>4</sub>, Ethanol)
- Inert atmosphere (e.g., Argon or Nitrogen)
- Standard glassware for organic synthesis

### Procedure:

- Preparation: Under an inert atmosphere, dissolve the starting carbonyl compound (e.g., cis-4-Heptenal) in an appropriate anhydrous solvent in a round-bottom flask.
- Reaction: Cool the solution in an ice bath. Slowly add the deuterated reducing agent (e.g., NaBD<sub>4</sub>) portion-wise to the stirred solution.
- Monitoring: Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) until the starting material is consumed.

- Quenching: Once the reaction is complete, cautiously quench the reaction by the slow addition of a proton source (e.g., water or a saturated aqueous solution of ammonium chloride).
- Extraction: Extract the product from the aqueous layer using a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Purification: Dry the combined organic extracts over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure. The crude product can then be purified by column chromatography on silica gel to yield the desired deuterated alcohol.

## Visualizations

The following diagrams illustrate the general synthetic pathway for **cis-4-Hepten-1-ol-d2** and a conceptual workflow for its application in drug development studies.

Caption: General synthesis of **cis-4-Hepten-1-ol-d2**.

Caption: Research workflow with **cis-4-Hepten-1-ol-d2**.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)